

Ethephon-d4: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: Ethephon-d4

Cat. No.: B561827

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Ethephon-d4**, a deuterated analogue of the widely used plant growth regulator, Ethephon. **Ethephon-d4** serves as a valuable tool in research, particularly as an internal standard for quantitative analysis. This document outlines its mechanism of action, provides a comprehensive list of suppliers for research-grade material, details an experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates key pathways and workflows.

Introduction to Ethephon and its Deuterated Analogue

Ethephon, chemically known as (2-chloroethyl)phosphonic acid, is a synthetic plant growth regulator that, upon entering plant tissues, is metabolized to ethylene, a natural plant hormone. [1] Ethylene plays a crucial role in various physiological processes, including fruit ripening, leaf senescence, and stress responses.[2][3]

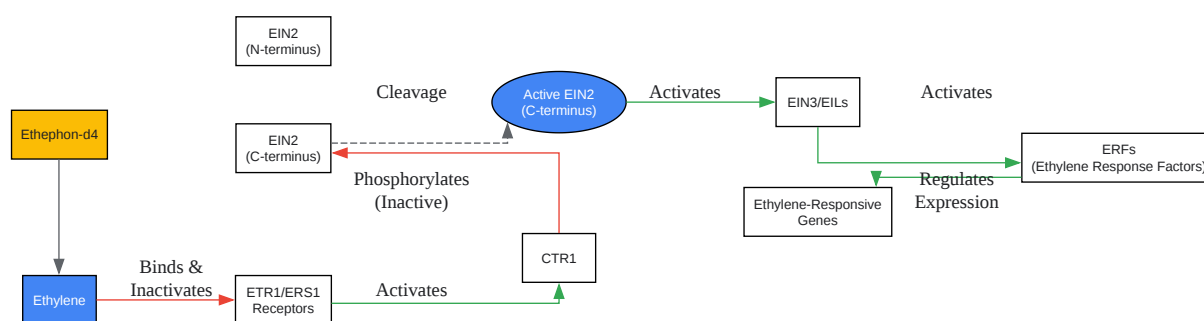
Ethephon-d4 is a stable isotope-labeled version of Ethephon, where four hydrogen atoms on the ethyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for analytical methods, as it behaves chemically identically to the unlabeled Ethephon but can be distinguished by its higher mass in mass spectrometry.[4] This allows for accurate quantification of Ethephon in various matrices by correcting for variations in sample preparation and instrument response.

Mechanism of Action: The Ethylene Signaling Pathway

Ethephon exerts its biological effects through the in-planta release of ethylene. The ethylene signaling pathway is a well-characterized cascade of events that ultimately leads to changes in gene expression and subsequent physiological responses.[5]

In the absence of ethylene, a family of receptors located on the endoplasmic reticulum (ER) membrane, including ETR1 (Ethylene Response 1) and ERS1 (Ethylene Response Sensor 1), activate a protein kinase called CTR1 (Constitutive Triple Response 1). CTR1, in turn, phosphorylates and inactivates a key downstream component, EIN2 (Ethylene Insensitive 2).

When ethylene is present, it binds to the ER-localized receptors, leading to their inactivation. This inactivation of the receptors prevents the activation of CTR1. Consequently, EIN2 is no longer phosphorylated and becomes active. The C-terminal portion of EIN2 is then cleaved and translocates to the nucleus, where it activates a cascade of transcription factors, primarily EIN3 (Ethylene Insensitive 3) and EILs (EIN3-like proteins). These transcription factors then regulate the expression of a wide array of ethylene-responsive genes, bringing about the diverse physiological effects associated with ethylene.



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Figure 1: Simplified Ethylene Signaling Pathway

Suppliers of Research-Grade Ethephon-d4

For research and drug development purposes, it is crucial to source high-purity **Ethephon-d4** from reputable suppliers who can provide a Certificate of Analysis (CoA) to ensure the identity and quality of the compound. Below is a summary of some suppliers offering **Ethephon-d4**.

Supplier	Product Name	CAS Number	Purity	Pack Sizes	Certificate of Analysis
LGC Standards	Ethephon-d4	10219-29-2	99 atom % D, min 98% Chemical Purity	5 mg	Available
WITEGA Laboratorien	Ethephon-D4	10219-29-2	High chemical purity and strong isotopic enrichment	Custom pack sizes available	Provided with each lot
Simson Pharma Limited	Ethephon-D4	10219-29-2	High quality	Custom synthesis	Accompanied by CoA
HPC Standards	D4-Ethephon	10219-29-2	Not specified	5 mg, 1 mg/mL solution	Available
MedChemExpress	Ethephon-d4	10219-29-2	Not specified	Inquire for details	Available
BOC Sciences	Ethephon-[d4]	10219-29-2	Not specified	Inquire for details	Available
Cayman Chemical	Ethephon-d4	Not specified	Not specified	Inquire for details	Available
Santa Cruz Biotechnology	Ethephon-d4	Not specified	Not specified	Inquire for details	Available
Toronto Research Chemicals	Ethephon-d4	Not specified	Not specified	Inquire for details	Available

Note: Purity, pack sizes, and availability of a Certificate of Analysis should be confirmed directly with the supplier at the time of inquiry or purchase.

Experimental Protocol: Quantification of Ethephon in Water Samples using Ethephon-d4 as an Internal Standard by LC-MS/MS

This protocol is adapted from the U.S. Environmental Protection Agency (EPA) Method ET-002-W13-02 and is intended for the quantitative determination of Ethephon in water samples.

Materials and Reagents

- Ethephon analytical standard
- **Ethephon-d4** (internal standard)
- Formic acid (99% or higher)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- HPLC vials and caps

Preparation of Standard Solutions

4.2.1. Stock Solutions (100 µg/mL)

- Ethephon Stock Solution: Accurately weigh approximately 10 mg of Ethephon standard into a 100 mL volumetric flask. Dissolve and bring to volume with 0.1% formic acid in water.
- **Ethephon-d4** Internal Standard (IS) Stock Solution: Accurately weigh approximately 5 mg of **Ethephon-d4** standard into a 50 mL volumetric flask. Dissolve and bring to volume with 0.1% formic acid in water.

4.2.2. Intermediate Standard Solutions (10 µg/mL and 1 µg/mL)

- Prepare a 10 µg/mL intermediate solution of both Ethephon and **Ethephon-d4** by diluting their respective 100 µg/mL stock solutions 1:10 with 0.1% formic acid in water.
- Prepare a 1 µg/mL intermediate solution of both Ethephon and **Ethephon-d4** by diluting their respective 10 µg/mL intermediate solutions 1:10 with 0.1% formic acid in water.

4.2.3. Calibration Standards

Prepare a series of calibration standards by spiking appropriate volumes of the Ethephon intermediate solutions into a known volume of 0.1% formic acid in water. A typical concentration range would be 0.5, 1, 5, 10, 50, and 100 ng/mL. To each calibration standard, add a fixed amount of the **Ethephon-d4** intermediate solution to achieve a final concentration of 10 ng/mL.

Sample Preparation

- To a 10 mL water sample, add 50 µL of formic acid.
- Spike the sample with 100 µL of the 1 µg/mL **Ethephon-d4** internal standard solution (final concentration of 10 ng/mL).
- Vortex the sample to ensure thorough mixing.
- Transfer an aliquot of the prepared sample into an HPLC vial for analysis.

LC-MS/MS Instrumental Parameters

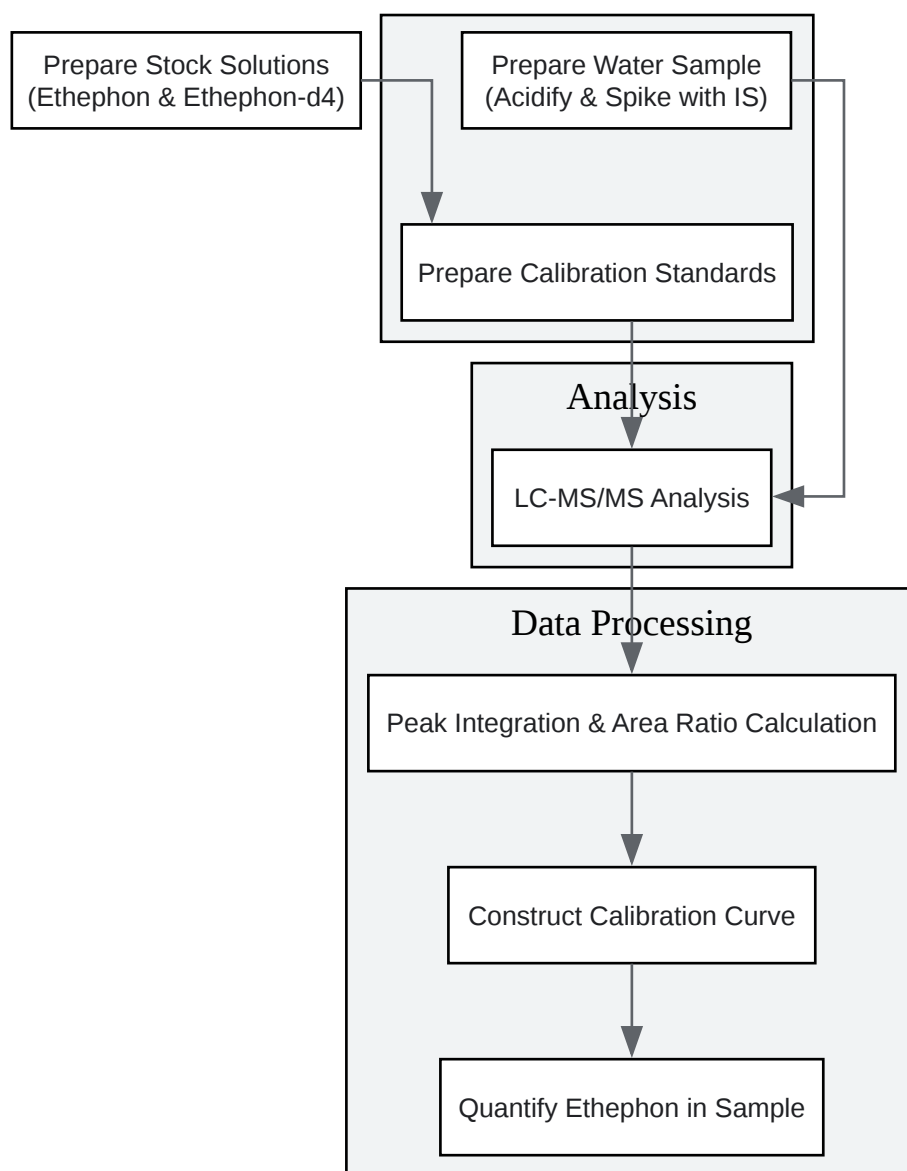
The following are example parameters and should be optimized for the specific instrument being used.

- LC System:
 - Column: A C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 µm) is suitable.
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile

- Gradient: A suitable gradient would be to start with a low percentage of mobile phase B, hold for a short period, then ramp up to a high percentage of B to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 40 $^{\circ}$ C
- MS/MS System:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Ethephon: Quantifier (e.g., m/z 143 \rightarrow 79), Qualifier (e.g., m/z 143 \rightarrow 107)
 - **Ethephon-d4**: Quantifier (e.g., m/z 147 \rightarrow 81)
 - Optimize other parameters such as declustering potential, collision energy, and cell exit potential for each transition.

Data Analysis

Construct a calibration curve by plotting the peak area ratio of the Ethephon to the **Ethephon-d4** internal standard against the concentration of the calibration standards. Determine the concentration of Ethephon in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Figure 2: Workflow for Ethephon Quantification

Storage and Handling

Ethephon-d4 should be stored in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents. It is recommended to store the neat compound at -20°C for long-term stability. Solutions of **Ethephon-d4**, particularly in protic solvents, should be prepared fresh and used promptly to avoid potential degradation. Always refer to the supplier's safety data sheet (SDS) for specific handling and safety information.

Conclusion

Ethephon-d4 is an indispensable tool for researchers requiring accurate quantification of Ethephon in various matrices. Its use as an internal standard in LC-MS/MS and other analytical techniques significantly improves the reliability and precision of results. This guide provides a foundational understanding of **Ethephon-d4**, from its mechanism of action to practical experimental considerations, to support its effective implementation in research and development settings.

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